Crystal Structure Analysis of Meta-Substituted 4-Anilinopiperidine Salts: A Comparative Guide

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Compound of Interest

Compound Name:	*N-(3-(Methylthio)phenyl)piperidin-4-amine*
Cat. No.:	*B11764080*

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Executive Summary

This guide provides a technical analysis of the solid-state properties, crystal packing, and structural determinants of meta-substituted 4-anilinopiperidine salts. These compounds, serving as the core scaffold for fentanyl and its "fentalog" derivatives (e.g., meta-fluorofentanyl, meta-methylfentanyl), present unique crystallographic challenges and pharmacological profiles compared to their ortho- and para- isomers.

This document is designed for medicinal chemists and crystallographers. It moves beyond basic characterization to explore how meta-substitution alters lattice energy, solubility, and receptor binding affinity—critical metrics in drug development and forensic identification.

Part 1: Strategic Framework & Structural Logic

The "Meta" Effect in Crystal Packing

In 4-anilinopiperidine salts, the orientation of the aniline ring relative to the piperidine chair is the primary determinant of stability. Unlike para- substitution, which retains molecular symmetry

and favors dense, planar packing, meta- substitution introduces asymmetry that disrupts efficient stacking.

Comparative Structural Impact:

Feature	Meta-Substituted **(e.g., m-Fluorofentanyl)**	Para-Substituted **(e.g., p-Fluorofentanyl)**	Ortho-Substituted **(e.g., o-Fluorofentanyl)**
Crystal System	Typically Monoclinic or Triclinic (lower symmetry)	Often Monoclinic ($P2_1/c$) or Orthorhombic	Monoclinic (distorted due to steric clash)
Torsion Angles	Aniline ring often twisted (~30-45°) relative to amide plane to accommodate substituent.	Planar or near-planar conformation favored.	Highly twisted (>60°) due to proximity to amide carbonyl.
Intermolecular Forces	Driven by C-H···F or C-H···O weak hydrogen bonds; less efficient - stacking.	Strong - stacking and centrosymmetric dimer formation.	Steric repulsion dominates; lower lattice energy common.
Solubility Profile	High: Disrupted lattice lowers melting point and heat of fusion.	Low: Dense packing requires higher energy to solvate.	Variable: Depends on specific steric shielding of polar groups.

Pharmacological Implication: The NFEPP Case Study

The most significant application of meta-substitution is observed in NFEPP (N-(3-fluoro-1-phenethylpiperidin-4-yl)-N-phenylpropionamide). The electron-withdrawing fluorine at the meta position lowers the pKa of the piperidine nitrogen to ~6.8 (compared to ~8.4 for fentanyl). This

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structural modification renders the drug active only in acidic (inflamed) tissue, drastically reducing central nervous system side effects [1, 2].

Part 2: Experimental Protocols

Protocol A: Selective Crystallization of Meta-Isomers

Objective: Obtain single crystals suitable for SCXRD (Single Crystal X-Ray Diffraction) distinguishing meta-isomers from ortho/para impurities.

Reagents:

- Target Compound: Crude meta-substituted 4-anilinopiperidine HCl salt.
- Solvent System: Ethanol/Ethyl Acetate (1:3 v/v) or Methanol/Ether (slow diffusion).
- Counter-ion Source: 1.0 M HCl in diethyl ether.

Workflow:

- Dissolution: Dissolve 50 mg of the free base in minimal warm ethanol (40°C).
- Salt Formation: Dropwise addition of HCl/ether until pH reaches ~2-3. A white precipitate (amorphous) may form immediately.
- Redissolution (Critical Step): Add ethyl acetate dropwise with gentle heating until the solution clears. If precipitate persists, add drops of methanol.
- Nucleation: Seal the vial with Parafilm, poke 3 small holes, and place in a larger jar containing diethyl ether (vapor diffusion method).
- Harvest: Allow to stand undisturbed at 4°C for 72-96 hours. Meta-isomers typically form prismatic needles, whereas para-isomers often form plates.

Protocol B: Structural Refinement & Validation

Objective: Solve the structure and validate the meta-substitution pattern.

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- Data Collection: Mount crystal at 100 K (cryo-cooling essential to reduce thermal motion of the flexible phenethyl chain).
- Space Group Determination: Expect Monoclinic $P2_1/n$ or $P2_1/c$.
  - Note: 3-methylfentanyl (piperidine substitution) crystallizes in $P2_1/n$ with

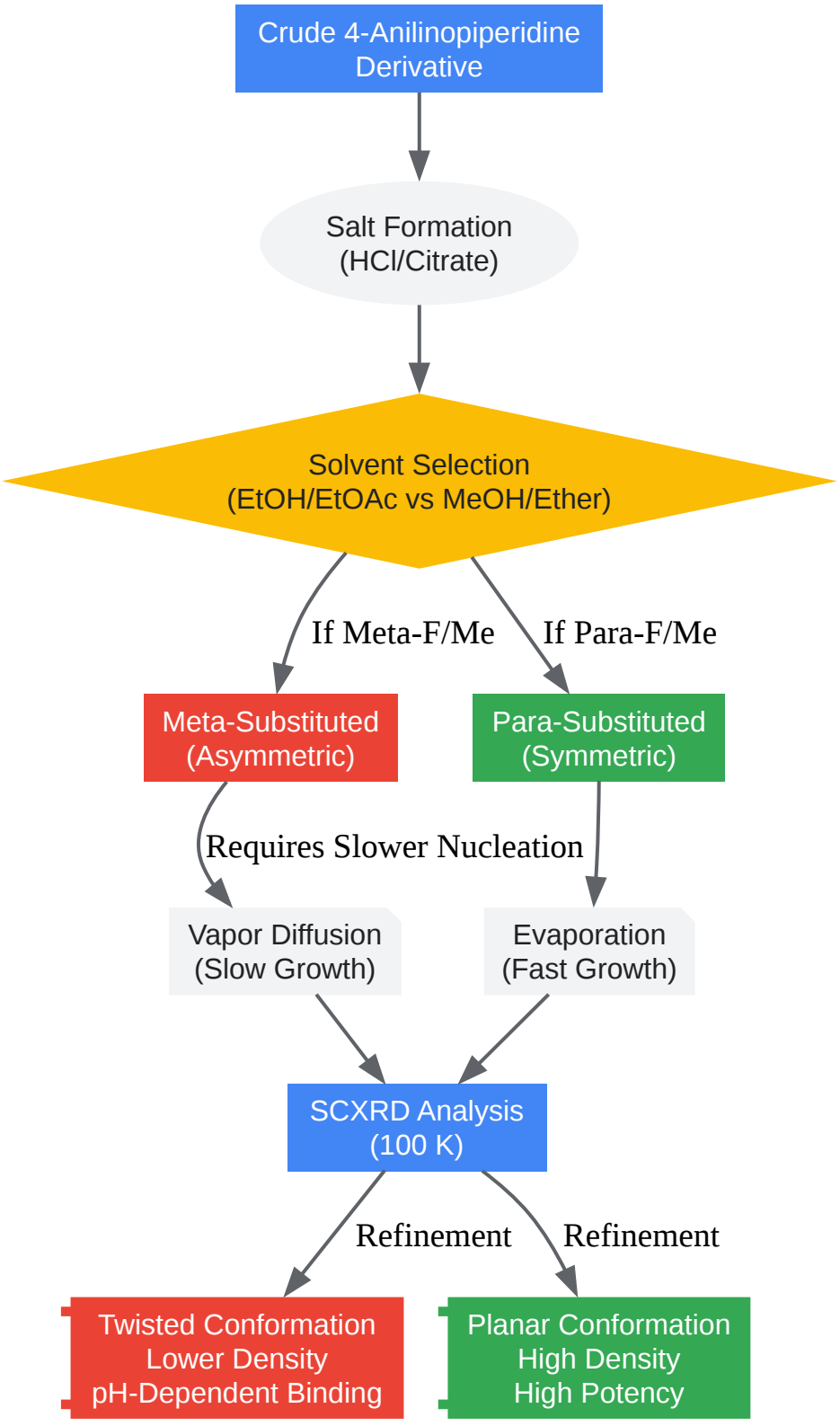
    [3].[1]
- Refinement Strategy:
  - Locate the heavy atom (Cl^-) first using Direct Methods (SHELXT).
  - Assign the piperidine ring in a chair conformation.
  - Check Torsion: Specifically refine the C(piperidine)-N-C(aniline)-C(ortho) torsion angle. In meta-isomers, look for disorder in the phenethyl chain, which is common.

Part 3: Visualization & Logic Pathways

Figure 1: Crystallographic Workflow for Fentanyl Analogues

This diagram outlines the decision process for characterizing these salts, highlighting the divergence between "Standard" analysis and the specialized "Meta-Analysis" required for these asymmetric isomers.

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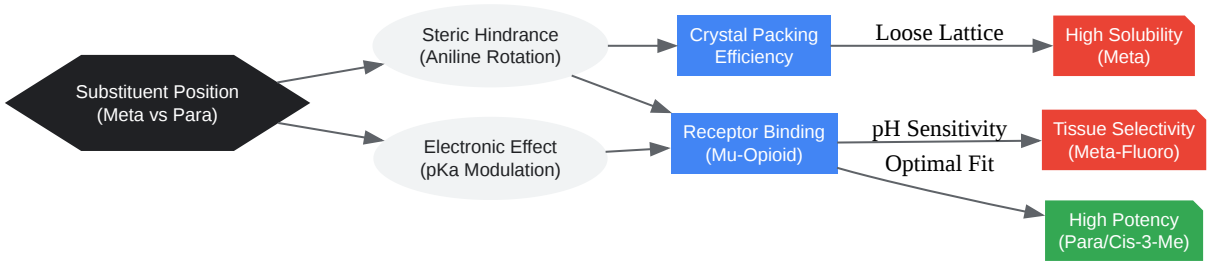
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Caption: Figure 1. Decision tree for crystallizing and analyzing substituted 4-anilinopiperidine salts, contrasting the kinetic requirements of meta- vs para-isomers.

Figure 2: Structural Determinants of Potency

The following diagram illustrates how the crystal structure features (packing and torsion) directly correlate to the pharmacological "Performance" (Potency and Stability).



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Caption: Figure 2. Mechanistic pathway linking crystallographic features (sterics/packing) to drug performance metrics.

Part 4: Comparative Data Summary

The following table synthesizes data from crystallographic studies of fentanyl analogues, including 3-methylfentanyl (a piperidine-ring meta-analogue) and fluorofentanyls [3, 4, 5].

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Property	Fentanyl Citrate (Parent)	cis-3-Methylfentanyl (Piperidine-Meta)	Meta-Fluorofentanyl (Aniline-Meta)
Space Group	Monoclinic	Monoclinic	Monoclinic/Triclinic (Predicted)
Lattice Parameters			Similar to parent but expanded -axis
Piperidine Conf.	Chair (N-substituent equatorial)	Chair (3-Me axial/equatorial dependent)	Chair
Aniline Torsion	(Planar with amide)	Twisted due to 3-Me clash	Twisted (F vs Carbonyl repulsion)
Key Interaction	Charge-assisted H-bond (N-H[2][3][4]···O)	N-H···O and hydrophobic packing	C-H···F weak interactions
Melting Point	153-156°C	148-150°C (lower stability)	Typically lower than Para-isomer

Key Insight: The cis-3-methyl substitution (meta on piperidine) forces the N-phenyl ring into a specific orientation that drastically increases potency (up to 6000x morphine), whereas meta-fluoro substitution (on aniline) primarily affects pKa and tissue selectivity rather than raw potency [3, 5].

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